

# Commercial Availability and Research Applications of 2-Octenoic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 2-Octenoic acid

Cat. No.: B1171563

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## Introduction

**2-Octenoic acid**, a monounsaturated medium-chain fatty acid, is a molecule of increasing interest within the scientific community.[1] Naturally occurring as a metabolite in humans and various organisms, it is implicated in a range of biological processes, including lipid metabolism and cell signaling.[2][3] Its potential antimicrobial and insecticidal properties further underscore its significance for research and development.[4][5][6] This technical guide provides an in-depth overview of the commercial availability of **2-octenoic acid** for research purposes, alongside a summary of its biological activities, relevant experimental protocols, and associated signaling pathways.

## Commercial Availability

**2-Octenoic acid** is readily available for laboratory use from several chemical suppliers. It is typically offered in various purities, from technical grade to high-purity grades suitable for sensitive analytical and biological studies. The compound is primarily sold for research and development purposes and is not intended for human or veterinary use.

Below is a summary of representative suppliers and their product offerings. Please note that pricing and availability are subject to change and should be confirmed directly with the

suppliers.

Supplier	Product Name	CAS Number	Purity	Available Quantities
Sigma-Aldrich	2-Octenoic acid, technical grade	1871-67-6	~85%	5 g, 25 g
RayBiotech	2-Octenoic acid	1871-67-6	98%	5 mg
TCI America	trans-2-Octenoic Acid	1871-67-6	>98.0%	10 mL, 25 mL
Chem-Impex	trans-2-Octenoic acid	1871-67-6	≥ 98%	10 mL
Selleck Chemicals	2-Octenoic acid	1871-67-6	99.88%	-
MOLNOVA	2-Octenoic acid	1871-67-6	>98% (HPLC)	5 mg, 10 mg, 100 mg, 500 mg, 1 g
Lab Pro Inc.	trans-2-Octenoic Acid	1871-67-6	Min. 98.0%	10 mL
Aladdin Scientific	2-Octenoic acid, Technical Grade	1871-67-6	85%	5 g

## Biological Activities and Signaling Pathways

**2-Octenoic acid** exhibits a range of biological activities, making it a versatile molecule for research in various fields.

### Antimicrobial and Antifungal Activity

trans-**2-Octenoic acid** has demonstrated notable antimicrobial properties against both bacteria and fungi.[4][7] Its mechanism of action is believed to involve the disruption of microbial cell membranes and impairment of metabolic processes.[4] Studies have shown its effectiveness against common pathogens such as *Staphylococcus aureus* and *Escherichia coli*. [7]

Furthermore, it has been identified as a key antifungal metabolite produced by the bacterium *Bacillus subtilis*, inhibiting the growth of fungal mycelium.[4]

## Insecticidal Properties

Research has indicated the potential of **2-octenoic acid** as an insecticide. Studies using the wax moth larvae (*Galleria mellonella*) have shown that topical application of **2-octenoic acid** can be lethal, inducing apoptosis in immunocompetent cells (hemocytes).[5] This effect is associated with the activation of caspases and an increase in reactive oxygen/nitrogen species.[5]

## Role in Lipid Metabolism and Signaling

**2-Octenoic acid** is a naturally occurring metabolite involved in lipid metabolism.[2] It is produced through the hepatic microsomal oxidation of aliphatic aldehydes.[2] Studies in animal models suggest a link between increased levels of trans-**2-octenoic acid** and systemic fat accumulation, potentially through the regulation of genes involved in lipogenesis.[3][4]

Recent metabolomic studies have highlighted the role of **2-octenoic acid** as a signaling molecule. In the context of gut-liver crosstalk, trans-**2-octenoic acid** is one of several metabolites that may act as signal molecules between the gut and the liver, influencing lipid metabolism pathways.[3] Furthermore, in studies of hyperuricemia in athletes, **2-octenoic acid** was identified as a central hub in a metabolic network involving acylcarnitines, suggesting a role in mitochondrial  $\beta$ -oxidation.[1] It has also been implicated in the Toll-like receptor 4 (TLR4) signaling pathway, a critical pathway in the inflammatory response to sepsis.[8]

## Experimental Protocols

This section provides detailed methodologies for key experiments involving **2-octenoic acid**, based on published research.

### In Vitro Antimicrobial Susceptibility Testing

This protocol is a generalized approach for determining the minimum inhibitory concentration (MIC) of **2-octenoic acid** against bacterial strains.

Materials:

- **2-Octenoic acid**

- Bacterial strains (e.g., *Staphylococcus aureus*, *Escherichia coli*)
- Mueller-Hinton Broth (MHB)
- 96-well microtiter plates
- Spectrophotometer (for measuring optical density at 600 nm)
- Dimethyl sulfoxide (DMSO) for stock solution preparation

Methodology:

- **Preparation of 2-Octenoic Acid Stock Solution:** Prepare a stock solution of **2-octenoic acid** in DMSO. The final concentration of DMSO in the assay should be kept low (e.g.,  $\leq 1\%$ ) to avoid solvent toxicity to the bacteria.
- **Bacterial Culture Preparation:** Inoculate the test bacterial strains in MHB and incubate overnight at 37°C.
- **Assay Setup:** Dilute the overnight bacterial culture to a standardized concentration (e.g.,  $5 \times 10^5$  CFU/mL) in fresh MHB.
- In a 96-well plate, perform serial two-fold dilutions of the **2-octenoic acid** stock solution in MHB.
- Add the standardized bacterial suspension to each well. Include a positive control (bacteria in MHB without **2-octenoic acid**) and a negative control (MHB only).
- **Incubation:** Incubate the plates at 37°C for 18-24 hours.
- **MIC Determination:** The MIC is the lowest concentration of **2-octenoic acid** that completely inhibits visible bacterial growth. This can be determined by visual inspection or by measuring the optical density at 600 nm.

## In Vivo and In Vitro Insecticidal Activity Assay using *Galleria mellonella*

This protocol is adapted from studies investigating the insecticidal effects of **2-octenoic acid** on *G. mellonella*.<sup>[5]</sup>

Materials:

- Last instar larvae of *Galleria mellonella*
- **2-Octenoic acid**
- Acetone or other suitable solvent for topical application
- Microinjector or microsyringe
- Hemocyte culture medium
- Fluorescence microscope
- Apoptosis detection kit (e.g., Annexin V/Propidium Iodide)
- Caspase activity assay kit

Methodology for In Vivo Assay:

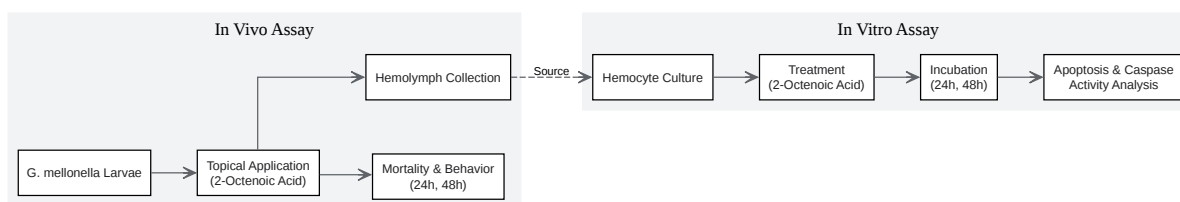
- Dose Preparation: Prepare solutions of **2-octenoic acid** in a suitable solvent to achieve the desired doses (e.g., LD50 of 9.66 µg/mg and LD100 of 11.72 µg/mg of insect body mass).<sup>[5]</sup>
- Topical Application: Apply a small, precise volume of the **2-octenoic acid** solution to the dorsal surface of each larva. A control group should be treated with the solvent alone.
- Observation: Monitor the larvae for mortality and behavioral changes over 24 and 48 hours.
- Hemolymph Collection: At specified time points, collect hemolymph from the larvae for further analysis.

Methodology for In Vitro Hemocyte Assay:

- Hemocyte Culture: Collect hemolymph from healthy larvae and establish primary hemocyte cultures in an appropriate insect cell culture medium.
- Treatment: Add **2-octenoic acid** directly to the cultured hemocytes to achieve final concentrations of interest (e.g., 0.16 and 0.33  $\mu\text{g}/\mu\text{l}$ ).<sup>[5]</sup>
- Incubation: Incubate the treated hemocytes for 24 and 48 hours.
- Apoptosis Analysis: Use a fluorescence microscope and an apoptosis detection kit to assess the percentage of apoptotic and necrotic cells.
- Caspase Activity: Measure caspase activation in the treated hemocytes using a commercially available caspase activity assay kit.

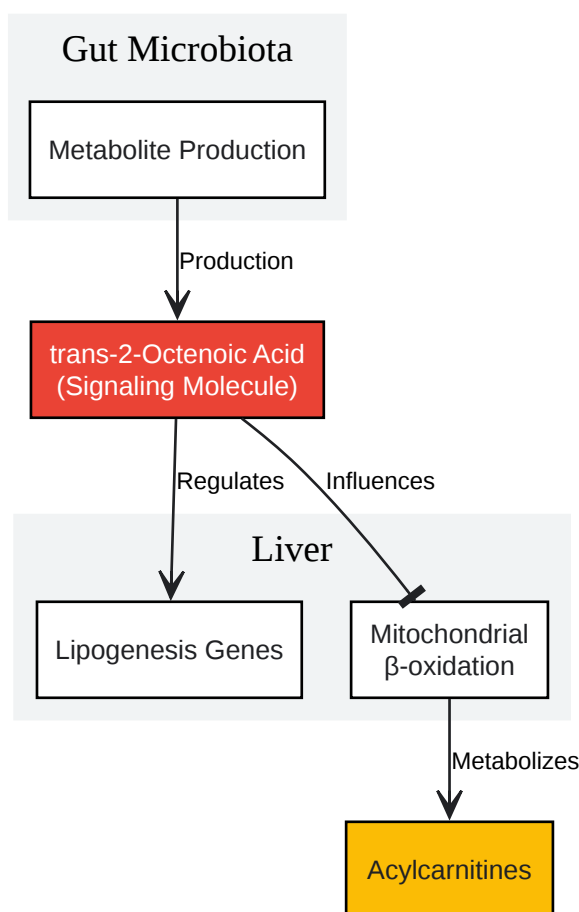
## Visualizations

The following diagrams, generated using Graphviz (DOT language), illustrate key pathways and workflows related to **2-octenoic acid** research.



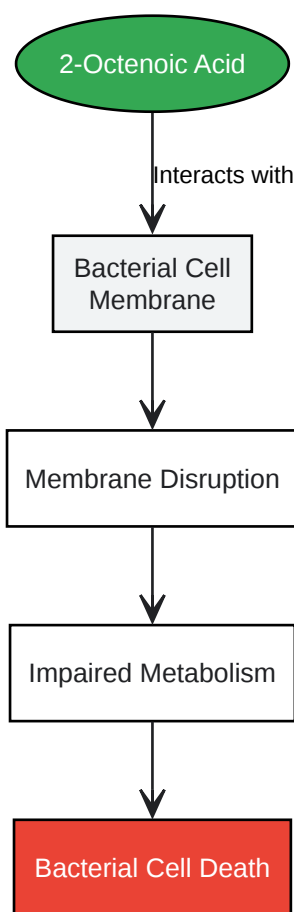
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Caption: Experimental workflow for assessing the insecticidal activity of **2-Octenoic acid**.



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Caption: Postulated role of **2-Octenoic acid** in gut-liver crosstalk and lipid metabolism.



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Caption: Proposed mechanism of antimicrobial action for **2-Octenoic acid**.

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